

An In-depth Technical Guide to 2-Morpholinoethanol (CAS 622-40-2)

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Compound of Interest

Compound Name: 2-Morpholinoethanol

Cat. No.: B138140

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For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Morpholinoethanol, with the CAS number 622-40-2, is a versatile bifunctional molecule incorporating both a tertiary amine and a primary alcohol. This unique structure makes it a valuable intermediate in a multitude of chemical syntheses, most notably in the pharmaceutical industry. Its role as a key building block in the creation of several active pharmaceutical ingredients (APIs) underscores its importance in drug development. This technical guide provides a comprehensive overview of **2-Morpholinoethanol**, including its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and its significant applications in the pharmaceutical sector. Special emphasis is placed on its role in the synthesis of drugs such as Mycophenolate Mofetil, Nimorazole, and Morniflumate, with accompanying diagrams of their respective signaling pathways.

Chemical and Physical Properties

2-Morpholinoethanol, also known as 4-(2-Hydroxyethyl)morpholine, is a clear, colorless to pale yellow viscous liquid.^[1] It is miscible with water and soluble in common organic solvents.^{[1][2]} A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **2-Morpholinoethanol**

Property	Value	References
CAS Number	622-40-2	[3]
Molecular Formula	C ₆ H ₁₃ NO ₂	[3]
Molecular Weight	131.17 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1][2]
Boiling Point	223-228 °C	[4][5]
Melting Point	-1 °C	[6]
Density	1.080 - 1.083 g/mL at 25 °C	[3][4]
Flash Point	98 - 107 °C	[3][6]
Refractive Index (n _{20/D})	1.476	[4]
Water Solubility	Miscible	[6]
Purity (typical)	≥99%	[3][4]

Synthesis of 2-Morpholinoethanol

The two primary industrial methods for the synthesis of **2-Morpholinoethanol** are the reaction of morpholine with ethylene oxide and the N-alkylation of morpholine with a 2-haloethanol.[7][8]

Synthesis via Alkylation of Morpholine with 2-Bromoethanol

This method involves the nucleophilic substitution of the bromine atom in 2-bromoethanol by the secondary amine of morpholine. The reaction is typically carried out in the presence of a base to neutralize the hydrobromic acid formed.[8]

- **Reaction Setup:** To a 500 mL round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add morpholine (40 g, 459 mmol), 2-bromoethanol (27.9 g, 223 mmol), potassium carbonate (48.4 g, 350 mmol), and acetonitrile (300 mL).

- Reaction: Heat the mixture to reflux (approximately 82 °C) and maintain for 3 hours. The reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Purification: Concentrate the filtrate under reduced pressure to remove the solvent. The resulting crude product can be purified by vacuum distillation to yield **2-Morpholinoethanol** as a yellow solid (24.40 g, 83% yield).[4]

Synthesis via Reaction of Morpholine with Ethylene Oxide

This is a common industrial method that involves the ring-opening of ethylene oxide by morpholine. The reaction is typically performed at a controlled temperature.[7]

- Reaction Setup: In a suitable pressure reactor, place morpholine.
- Reaction: Introduce ethylene oxide gas into the reactor while maintaining the temperature at or below 20 °C. The reaction is exothermic and requires careful temperature control.
- Purification: After the reaction is complete, the product is typically purified by distillation.

Analytical Methods

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a suitable method for the identification and quantification of **2-Morpholinoethanol**.

- Sample Preparation: Dilute the **2-Morpholinoethanol** sample in a suitable solvent such as methanol or dichloromethane to an appropriate concentration (e.g., 1 mg/mL).
- GC-MS Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC System or equivalent.
 - Mass Spectrometer: Agilent 5977A MSD or equivalent.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness).
- Injection Volume: 1 μ L.
- Inlet Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature of 80°C, hold for 2 minutes.
 - Ramp to 280°C at a rate of 20°C/min.
- Ionization Mode: Electron Impact (EI) at 70 eV.
- Mass Range: m/z 30-400.

Nuclear Magnetic Resonance (NMR) Spectroscopy

^1H and ^{13}C NMR are used for the structural confirmation of **2-Morpholinoethanol**.

- Sample Preparation:
 - Dissolve 10-20 mg of **2-Morpholinoethanol** in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 or D_2O).
 - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
 - Transfer the solution to a 5 mm NMR tube. If the solution is not clear, filter it through a small plug of glass wool.
- ^1H NMR (500 MHz, CDCl_3):
 - δ 3.72 (t, J = 4.6 Hz, 4H, -N(CH₂)₂)
 - δ 3.65 (t, J = 5.4 Hz, 2H, -CH₂OH)
 - δ 2.60 (t, J = 5.4 Hz, 2H, -NCH₂CH₂OH)
 - δ 2.50 (t, J = 4.6 Hz, 4H, -O(CH₂)₂)

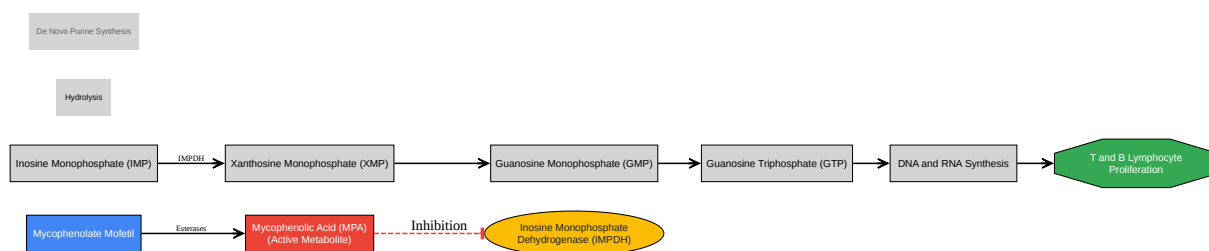
- ^{13}C NMR (125 MHz, CDCl_3):
 - δ 67.0 (-OCH₂)
 - δ 60.9 (-CH₂OH)
 - δ 57.7 (-NCH₂CH₂OH)
 - δ 53.7 (-N(CH₂)₂)

Applications in Drug Development

2-Morpholinoethanol serves as a crucial intermediate in the synthesis of several important pharmaceutical drugs.[9]

Mycophenolate Mofetil

Mycophenolate mofetil is an immunosuppressant drug used to prevent rejection in organ transplantation.[9] It is the 2-morpholinoethyl ester of mycophenolic acid (MPA). In the body, mycophenolate mofetil is rapidly hydrolyzed to its active metabolite, MPA, which is a potent, reversible, and uncompetitive inhibitor of inosine monophosphate dehydrogenase (IMPDH).[10] This enzyme is crucial for the de novo synthesis of guanine nucleotides, a pathway on which T and B lymphocytes are highly dependent for their proliferation.[10] By inhibiting IMPDH, MPA selectively suppresses the proliferation of these immune cells.[10]

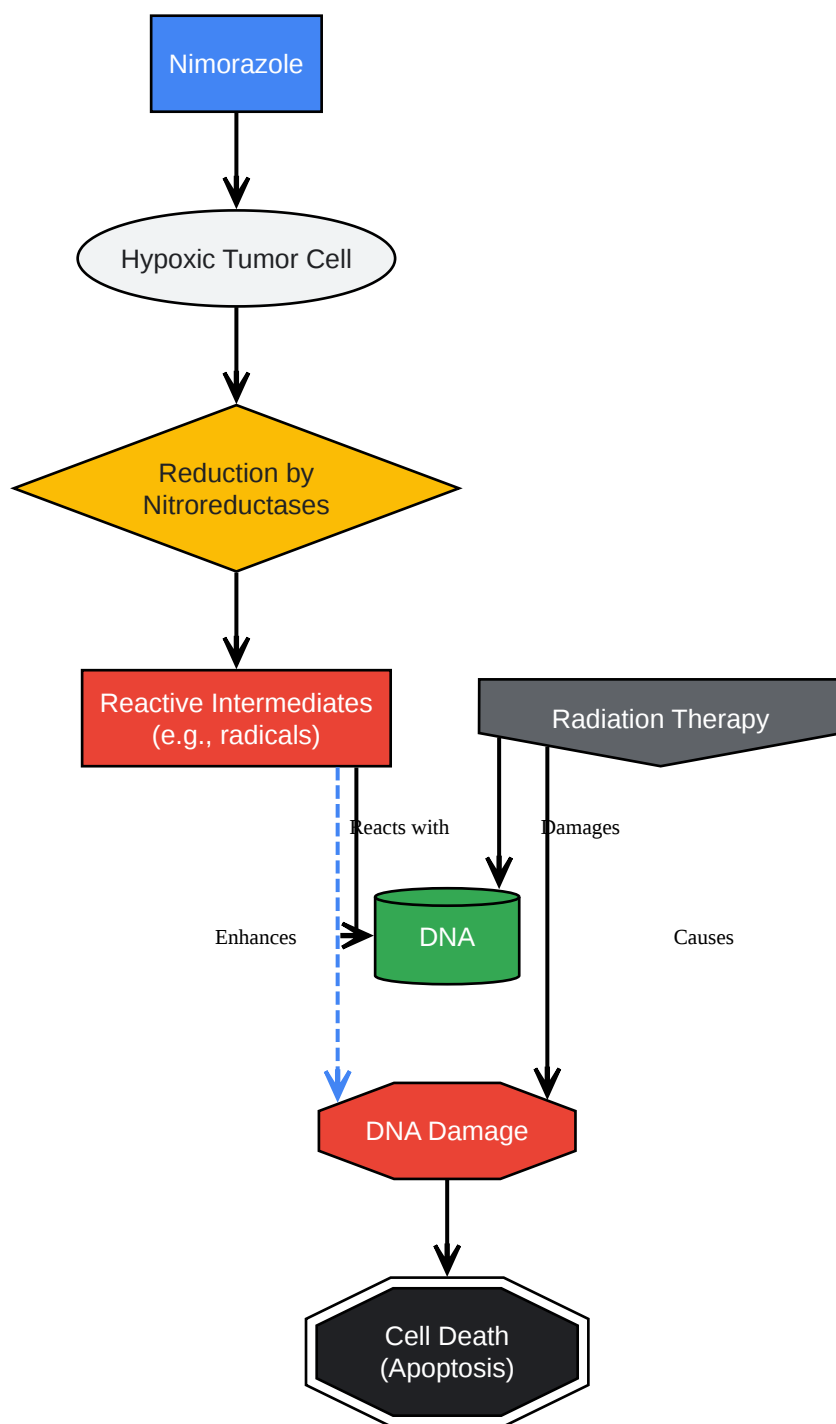


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Mycophenolate Mofetil's inhibition of the de novo purine synthesis pathway.

Nimorazole

Nimorazole is a 5-nitroimidazole compound used as a radiosensitizer in the treatment of hypoxic tumors, particularly in head and neck cancers.[11] Hypoxic cells are more resistant to radiotherapy because oxygen is required to "fix" the DNA damage caused by radiation. Nimorazole, being electron-affinic, mimics the action of oxygen in hypoxic cells. Under hypoxic conditions, nimorazole is reduced to reactive intermediates that can react with and damage DNA, thereby enhancing the cytotoxic effect of radiation on these resistant cancer cells.[12]

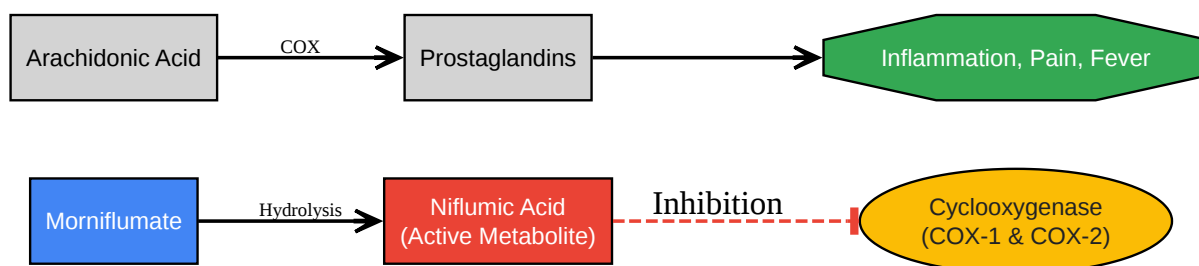


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Mechanism of action of Nimorazole as a hypoxic cell radiosensitizer.

Morniflumate

Morniflumate is the β -morpholinoethyl ester of niflumic acid and functions as a non-steroidal anti-inflammatory drug (NSAID).[13] It is a prodrug that is rapidly hydrolyzed in the body to its active form, niflumic acid. Niflumic acid exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2.[13] These enzymes are responsible for the conversion of arachidonic acid to prostaglandins, which are key mediators of inflammation, pain, and fever.[13]



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Morniflumate's mechanism of action via inhibition of the cyclooxygenase pathway.

Safety and Handling

2-Morpholinoethanol is considered a hazardous substance.[10] It can cause skin and eye irritation and may cause respiratory irritation.[10] Therefore, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical.[14] Work should be conducted in a well-ventilated area or under a fume hood.[14] Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents and acids.[14]

Table 2: Safety Information for **2-Morpholinoethanol**

Hazard Statement	Precautionary Statement	References
H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.	[5]
H319: Causes serious eye irritation	P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[5]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.	[5]

Conclusion

2-Morpholinoethanol (CAS 622-40-2) is a chemical intermediate of significant importance, particularly within the pharmaceutical industry. Its unique molecular structure allows for its incorporation into a variety of complex molecules, most notably as a precursor to several established drugs. A thorough understanding of its properties, synthesis, and reactivity is crucial for its effective and safe utilization in research and development and in industrial-scale manufacturing. The information provided in this technical guide serves as a comprehensive resource for professionals in the field, facilitating further innovation and application of this versatile compound.

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